

# (tert-Butyldimethylsilyl)acetylene chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (tert-Butyldimethylsilyl)acetylene

Cat. No.: B008983

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## An In-Depth Technical Guide to (tert-Butyldimethylsilyl)acetylene

**(tert-Butyldimethylsilyl)acetylene**, also known as ethynyl-tert-butyldimethylsilane, is a versatile organosilicon compound widely employed in organic synthesis. It combines the reactivity of a terminal alkyne with the robust protective qualities of the tert-butyldimethylsilyl (TBS) group.<sup>[1]</sup> This dual nature makes it an invaluable reagent for researchers, particularly in the fields of pharmaceuticals, agrochemicals, and materials science.<sup>[2]</sup> The bulky TBS group enhances solubility in organic solvents and allows for selective reactions at the acetylenic proton, while also being readily removable under specific conditions to unmask the terminal alkyne for further transformations.<sup>[1]</sup>

## Core Chemical and Physical Properties

The physical and safety properties of **(tert-Butyldimethylsilyl)acetylene** are summarized below. It is a clear, colorless liquid at room temperature, characterized by its volatility and flammability.<sup>[2][3]</sup>

## Table 1: Physical and Chemical Properties

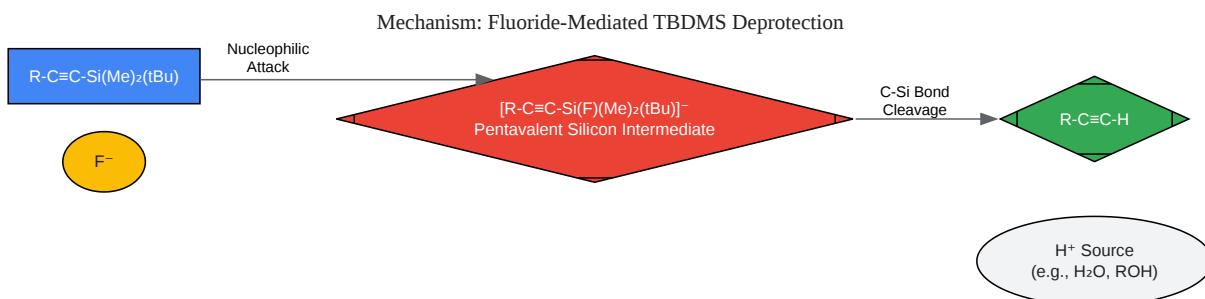
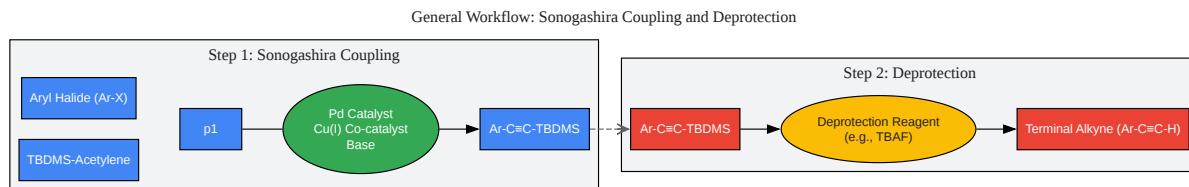
Property	Value
CAS Number	86318-61-8 <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> Si <a href="#">[2]</a>
Molecular Weight	140.30 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Clear, colorless liquid <a href="#">[2]</a>
Density	0.751 g/mL at 25 °C <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	116-117 °C <a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.451 <a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	Sparingly soluble (0.043 g/L at 25°C) <a href="#">[3]</a>
Synonyms	Ethynyl-tert-butyldimethylsilane, TBDMS acetylene <a href="#">[2]</a> <a href="#">[5]</a>

## Key Reactions and Synthetic Utility

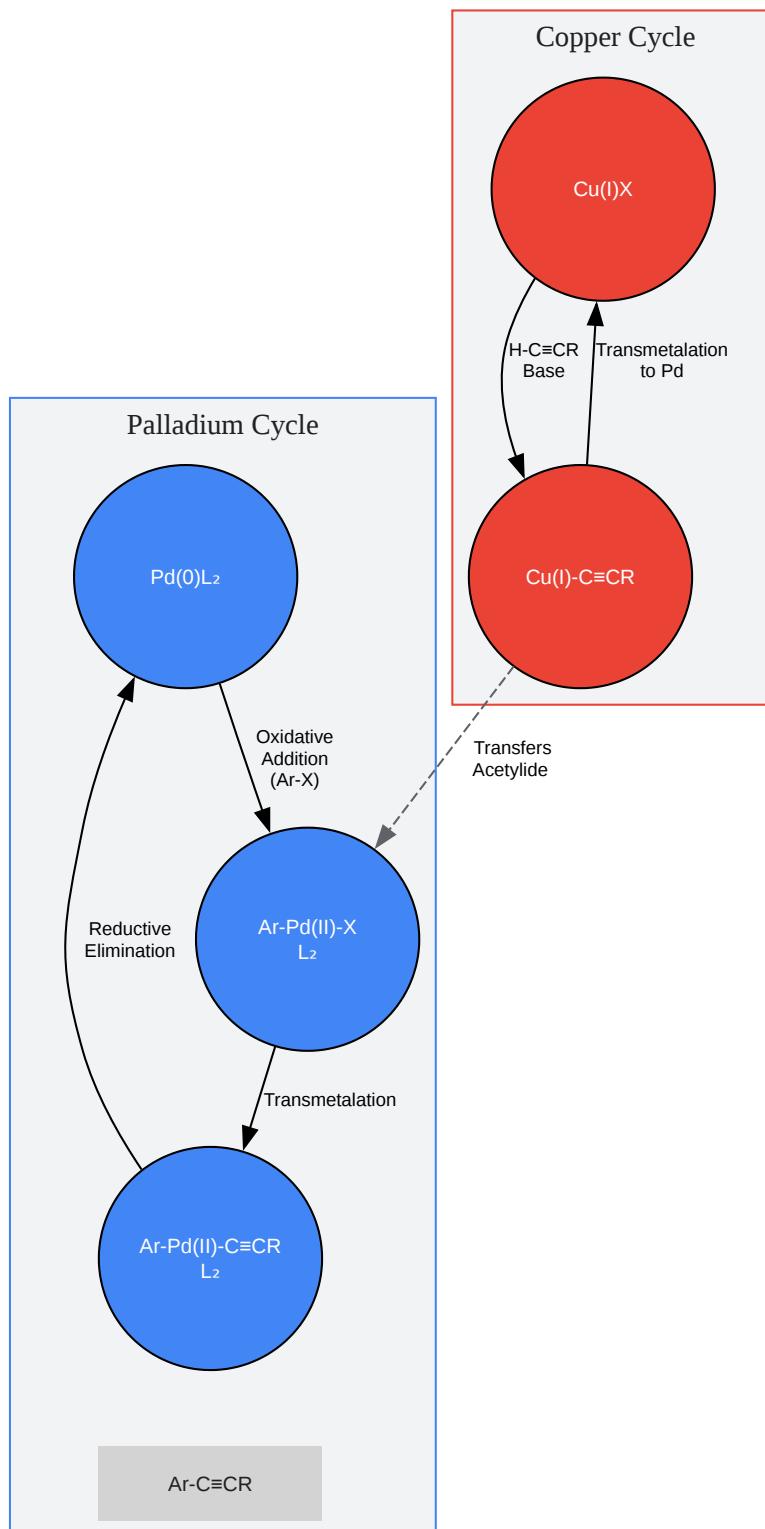
The primary utility of **(tert-Butyldimethylsilyl)acetylene** stems from its role as a protected acetylene, enabling its participation in a variety of crucial carbon-carbon bond-forming reactions.

### Sonogashira Cross-Coupling Reaction

The Sonogashira coupling is a powerful method for forming a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide, typically catalyzed by a palladium complex and a copper co-catalyst.[\[6\]](#) Using TBDMS-acetylene allows for the introduction of a protected ethynyl group, which can be deprotected in a subsequent step. This two-step sequence is a common strategy for synthesizing terminal arylalkynes.[\[7\]](#)



## Sonogashira Dual Catalytic Cycle

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- To cite this document: BenchChem. [(tert-Butyldimethylsilyl)acetylene chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b008983#tert-butyldimethylsilyl-acetylene-chemical-properties>]

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